

Essential Safety and Logistics for Handling NNC 26-9100

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Compound of Interest

Compound Name: NNC 26-9100

Cat. No.: B1679357

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For researchers, scientists, and drug development professionals working with **NNC 26-9100**, a selective somatostatin sst4 receptor agonist, stringent adherence to safety and handling protocols is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe and effective use of this compound in a laboratory setting.

Personal Protective Equipment (PPE)

When handling **NNC 26-9100**, a comprehensive approach to personal protection is crucial to minimize exposure and ensure personal safety. The following personal protective equipment is required:

PPE Category	Specification	Rationale
Respiratory Protection	Full-face particle respirator (N99 - US) or P2 (EN 143) respirator cartridges.	To prevent inhalation of the compound, especially if it becomes airborne as dust.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	To prevent skin contact. Gloves must be inspected before use and disposed of after handling the compound.
Eye Protection	Safety glasses with side-shields or goggles.	To protect the eyes from splashes or dust.
Skin and Body Protection	Laboratory coat.	To protect skin and clothing from contamination.

Operational Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **NNC 26-9100** and ensuring a safe laboratory environment.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Avoid the formation of dust and aerosols.
- Prevent contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.

Storage:

- Long-term storage: -20°C
- Short-term storage: 2-8°C

- Keep the container tightly closed in a dry and well-ventilated place.

Experimental Protocols

The following is a representative protocol for the use of **NNC 26-9100** in a cell culture experiment, based on established research.^{[1][2][3]}

Cell Culture and Treatment with **NNC 26-9100**:

- Cell Line: Mouse BV2 microglia cells.
- Culture Media: Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS) and 1% penicillin-streptomycin-amphotericin B.
- Cell Seeding:
 - Culture cells at 37°C in a 5% CO₂ incubator until approximately 90% confluent.
 - Trypsinize and resuspend the cells in growth media containing 0.5% FBS.
 - Adjust the cell count to 200 cells/μL.
 - Seed the cells at a density of 62,500 cells/cm².
- Treatment:
 - Thirty minutes after plating, add **NNC 26-9100** (and lipopolysaccharide (LPS) if inducing an inflammatory response) to the cell culture. The volume of the treatment solution should be 50% of the cell suspension volume.
- Incubation: Incubate the treated cells for the desired experimental duration (e.g., 24 hours).
- Analysis: Proceed with the relevant assays to measure the effects of **NNC 26-9100**.

Quantitative Data

The following tables summarize quantitative data from studies on the effects of **NNC 26-9100**.

Table 1: Effect of **NNC 26-9100** on LPS-Induced Nitrite and LDH Release in BV2 Microglia Cells[1][2][3]

Treatment	NNC 26-9100 Concentration (μM)	Nitrite Release (% of LPS control)	LDH Release (% of LPS control)
LPS	0	100	100
LPS + NNC 26-9100	0.833	Decreased to near baseline	Significantly decreased

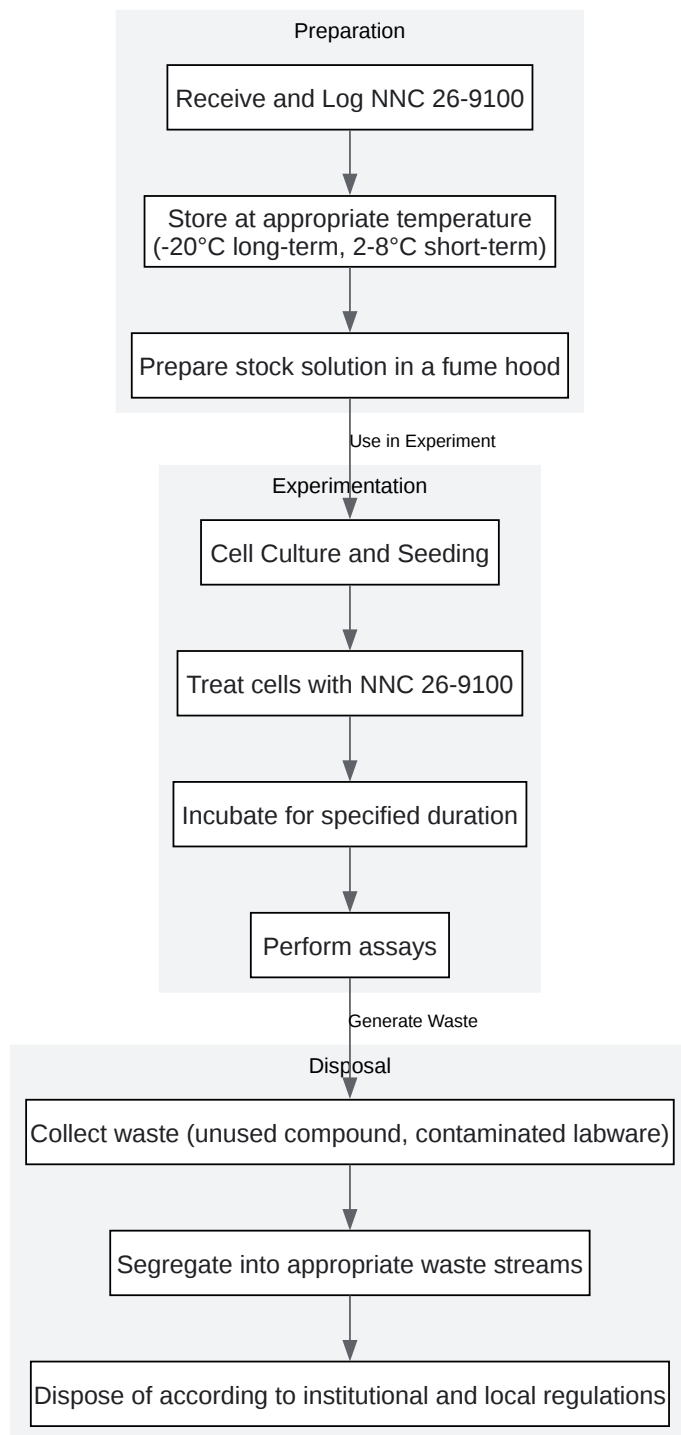
Table 2: In Vivo Effects of **NNC 26-9100** on Aβx-42 Levels in SAMP8 Mice[4]

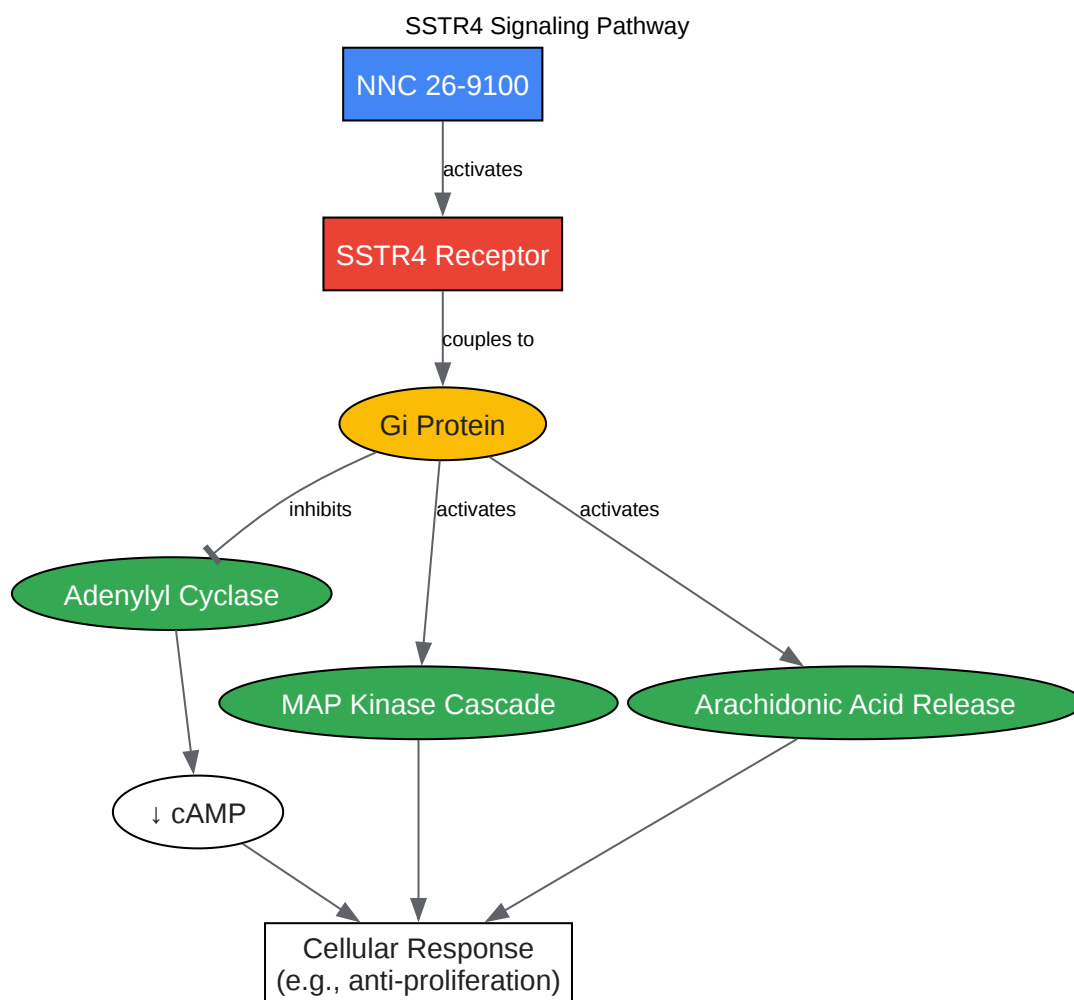
Treatment	Aβx-42 Levels (pg/mg protein)	% Change from Vehicle
Vehicle	~14	0%
NNC 26-9100 (0.2 μg)	~10	-28.6%

Visualized Workflows and Pathways

To further clarify the procedures and mechanisms of action, the following diagrams are provided.

Operational Workflow for Handling NNC 26-9100





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References

- 1. NNC 26-9100 increases A β 1-42 phagocytosis, inhibits nitric oxide production and decreases calcium in BV2 microglia cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 3. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 4. Somatostatin receptor subtype-4 agonist NNC 26-9100 mitigates the effect of soluble A β 42 oligomers via a metalloproteinase-dependent mechanism - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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